

Ogt-IN-2: An In-Depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Ogt-IN-2

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A Comprehensive Overview of the O-GlcNAc Transferase Inhibitor: CAS Number 442665-87-4

This guide provides a detailed technical overview of **Ogt-IN-2** (also known as ST045849), a potent inhibitor of O-GlcNAc Transferase (OGT). It is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, mechanism of action, and practical applications in scientific research.

Introduction to Ogt-IN-2 and its Target: O-GlcNAc Transferase (OGT)

O-GlcNAc Transferase is a highly conserved and essential enzyme that catalyzes the addition of a single N-acetylglucosamine (GlcNAc) sugar moiety onto serine and threonine residues of a vast number of nuclear, cytoplasmic, and mitochondrial proteins.^{[1][2]} This dynamic post-translational modification, known as O-GlcNAcylation, plays a crucial role in regulating a multitude of cellular processes, including signal transduction, transcription, metabolism, and cell cycle control.^{[1][3]} Given its central role in cellular homeostasis, dysregulation of OGT activity has been implicated in the pathophysiology of numerous diseases, including cancer, diabetes, and neurodegenerative disorders.^{[4][5]}

Ogt-IN-2 has emerged as a valuable chemical tool for studying the biological functions of OGT and the consequences of its inhibition. As a potent inhibitor, it allows for the acute and reversible modulation of O-GlcNAcylation levels, providing insights into the roles of this modification in various physiological and pathological contexts.

Chemical and Physical Properties of Ogt-IN-2

A thorough understanding of the physicochemical properties of a research compound is paramount for its effective use in experimental settings. Key properties of **Ogt-IN-2** are summarized in the table below.

Property	Value
CAS Number	442665-87-4[6]
Molecular Formula	C ₂₃ H ₂₇ ClN ₂ O ₃ S[6]
Molecular Weight	446.99 g/mol [6]
Appearance	White to off-white solid[6]
Purity	≥98%

Solubility and Storage:

Proper handling and storage are critical to maintain the integrity and activity of **Ogt-IN-2**.

- **Solubility:** **Ogt-IN-2** is soluble in DMSO up to 125 mg/mL (279.65 mM) with the aid of ultrasonication.[6] It is also reported to be soluble in ethanol to 100 mM. For in vivo studies, formulations in a mixture of DMSO, PEG300, Tween-80, and saline have been described to achieve a suspended solution.[6]
- **Storage:** As a powder, **Ogt-IN-2** should be stored at -20°C for up to 3 years.[6] In solvent, stock solutions are best stored at -80°C for up to 6 months.[6] Repeated freeze-thaw cycles should be avoided.[6]

Mechanism of Action and Biological Activity

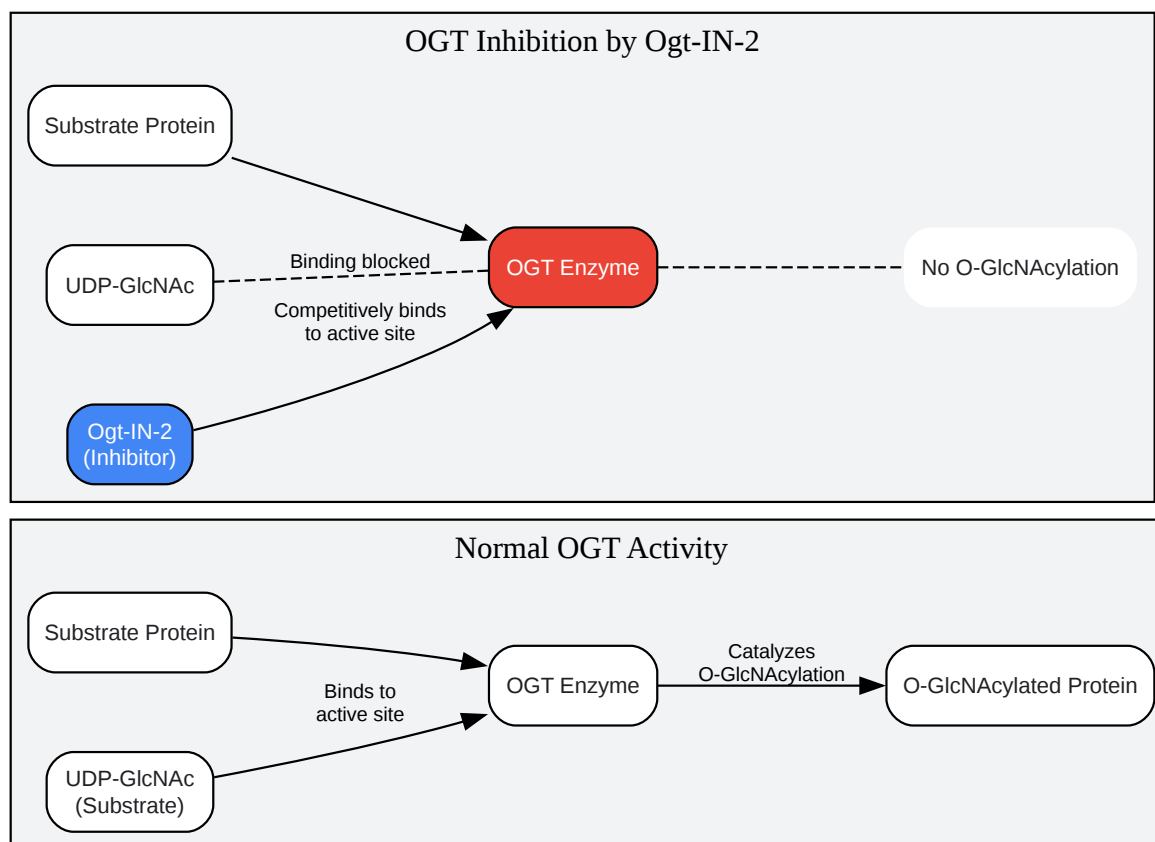
Ogt-IN-2 functions as a potent inhibitor of O-GlcNAc Transferase.[7] Most OGT inhibitors act by competing with the enzyme's substrate, UDP-GlcNAc, at the active site.[1] This competitive inhibition prevents the transfer of GlcNAc to target proteins, leading to a global reduction in O-GlcNAcylation levels.

Inhibitory Potency:

The inhibitory activity of **Ogt-IN-2** has been quantified against different isoforms of OGT:

OGT Isoform	IC ₅₀ Value
sOGT (short OGT)	30 ± 2 µM[6]
ncOGT (nucleocytoplasmic OGT)	53 ± 7 µM[6]

The diagram below illustrates the fundamental principle of OGT inhibition.



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Caption: Mechanism of OGT inhibition by **Ogt-IN-2**.

Applications in Research

Ogt-IN-2 has been utilized in various research areas to investigate the role of O-GlcNAcylation.

Cancer Research

Aberrant O-GlcNAcylation is a recognized hallmark of many cancers, contributing to phenotypes such as increased proliferation, metabolic reprogramming, and metastasis.^{[8][9]}

Ogt-IN-2 has been shown to:

- Reduce proliferation and viability of prostate cancer cells in vitro.

- Reprogram prostate cancer cell metabolism, leading to decreased glucose consumption.[1]
- Suppress the growth of gastrointestinal tract cancers, including hepatocellular carcinoma and colorectal cancer, in both in vitro and in vivo models.[10]

The role of OGT in cancer is multifaceted, impacting key signaling pathways and the stability of oncogenic proteins.[8] For instance, OGT-mediated O-GlcNAcylation can promote the stability of MEK2, a component of the MAPK signaling pathway, thereby enhancing breast cancer cell proliferation and migration.[8]

Neurobiology

O-GlcNAcylation is highly enriched in the nervous system and is crucial for neuronal development, function, and survival.[11][12] Studies have demonstrated that:

- OGT is essential for sensory neuron survival and maintenance.[12]
- Ogt depletion impairs neuronal maturation, including dendritic growth and spine development, by decreasing the activity of the Wnt/ β -catenin signaling pathway.[11][13]
- Ogt deficiency can lead to abnormal cerebellar function and behavioral deficits by modulating the RhoA/ROCK signaling pathway.[14]

Ogt-IN-2 can be a valuable tool to probe the dynamic role of O-GlcNAcylation in both normal neuronal processes and in the context of neurodegenerative diseases where this modification is often dysregulated.

Developmental Biology

Ogt-IN-2 has been used to study the impact of O-GlcNAcylation on embryonic development. One notable study demonstrated that **Ogt-IN-2** decreases markers of ER stress and apoptosis in pregnant diabetic mice and reduces neural tube defects in their embryos, highlighting the importance of balanced O-GlcNAcylation during embryogenesis.

Experimental Protocols

In Vitro OGT Inhibition Assay (General Protocol)

While a specific protocol for **Ogt-IN-2** is not readily available in the public domain, a general luminescence-based assay, such as the UDP-Glo™ Glycosyltransferase Assay, can be adapted to determine its IC₅₀ value. This assay measures the amount of UDP produced during the OGT-catalyzed reaction.

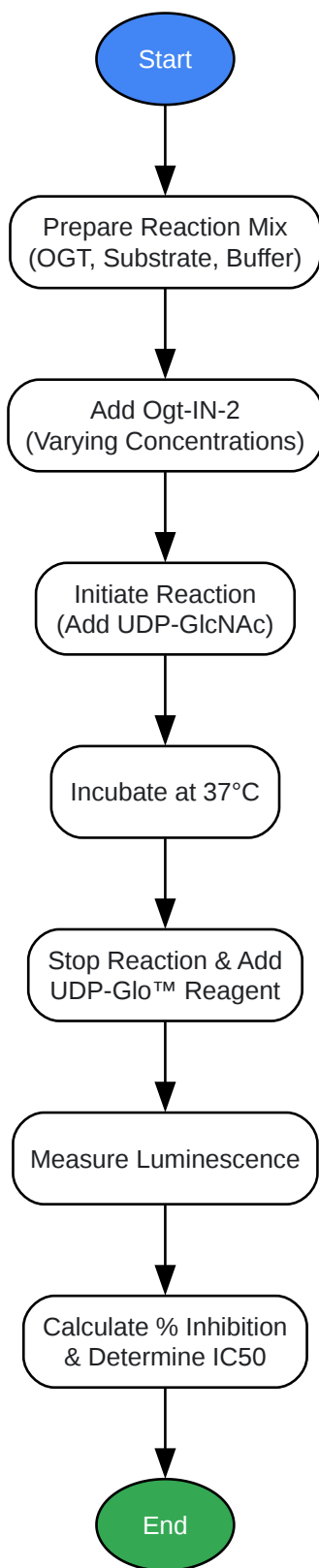
Materials:

- Recombinant human OGT
- Peptide or protein substrate (e.g., a known OGT substrate peptide)
- UDP-GlcNAc
- **Ogt-IN-2**
- UDP-Glo™ Glycosyltransferase Assay kit
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.5, 12.5 mM MgCl₂, 1 mM DTT)

Procedure:

- Prepare a reaction mixture containing recombinant OGT and the substrate peptide in the assay buffer.
- Add varying concentrations of **Ogt-IN-2** (or vehicle control) to the reaction mixture.
- Initiate the reaction by adding UDP-GlcNAc.
- Incubate the reaction at 37°C for a defined period (e.g., 60 minutes).
- Stop the reaction and add the UDP-Glo™ Detection Reagent.
- Incubate at room temperature to allow for the conversion of UDP to ATP and subsequent light production.
- Measure the luminescence using a plate reader. The signal is inversely proportional to OGT activity.

- Calculate the percentage of inhibition for each **Ogt-IN-2** concentration and determine the IC_{50} value by fitting the data to a dose-response curve.



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Caption: Workflow for an in vitro OGT inhibition assay.

Cellular O-GlcNAcylation Assay (Western Blot)

To assess the effect of **Ogt-IN-2** on global O-GlcNAcylation levels in cells, Western blotting is a standard method.

Procedure:

- Culture cells to the desired confluency.
- Treat cells with varying concentrations of **Ogt-IN-2** (or vehicle control) for a specified duration (e.g., 24 hours).
- Lyse the cells in a suitable buffer supplemented with protease and O-GlcNAcase inhibitors (to preserve the O-GlcNAc modification).
- Determine the total protein concentration of the lysates.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF or nitrocellulose membrane.
- Block the membrane and then probe with a primary antibody that specifically recognizes O-GlcNAcylated proteins (e.g., anti-O-GlcNAc antibody [RL2]).
- Incubate with an appropriate secondary antibody conjugated to a detection enzyme (e.g., HRP).
- Detect the signal using a chemiluminescent substrate.
- Normalize the O-GlcNAc signal to a loading control (e.g., β -actin or GAPDH).

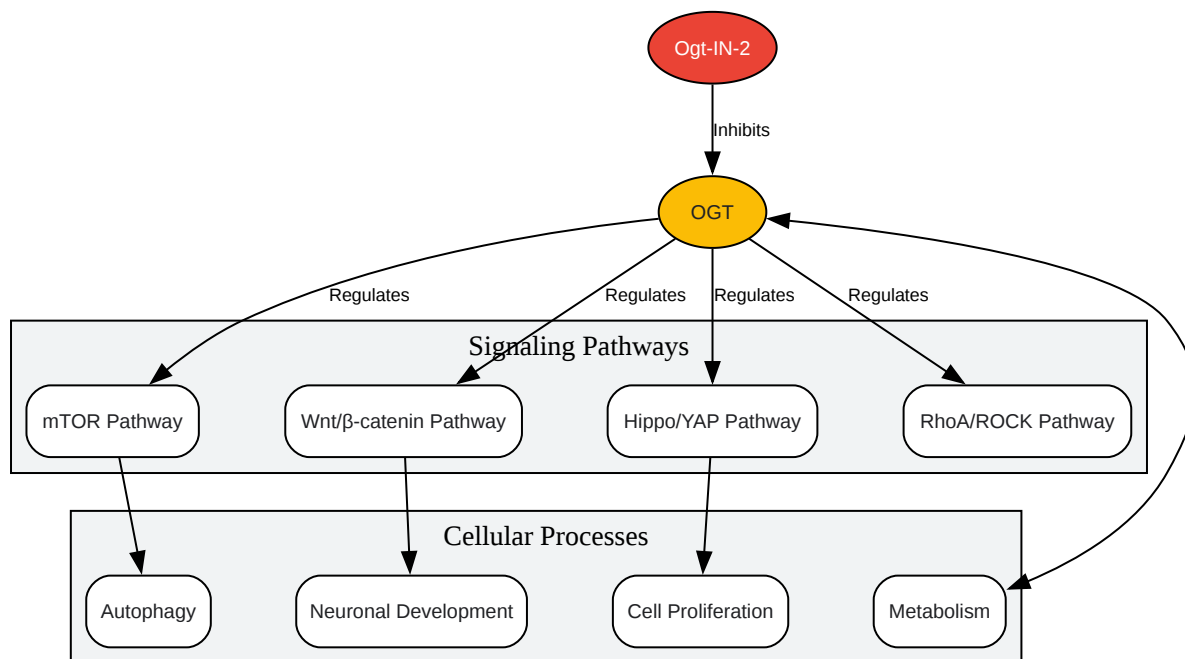
Signaling Pathways Modulated by OGT Inhibition

The inhibition of OGT by compounds like **Ogt-IN-2** can have widespread effects on cellular signaling due to the extensive crosstalk between O-GlcNAcylation and other post-translational

modifications, particularly phosphorylation.

- **mTOR Signaling:** OGT inhibition has been shown to promote mTOR-dependent autophagy in neurons.[15] Mechanistically, OGT can suppress mTOR activity by restricting proteasome activity and maintaining intracellular amino acid homeostasis.[16]
- **Wnt/ β -catenin Signaling:** OGT is essential for the proper functioning of the Wnt/ β -catenin pathway, which is critical for embryonic development and neuronal maturation.[11][13]
- **Hippo/YAP Pathway:** Under glucose-rich conditions, OGT-mediated O-GlcNAcylation of YAP promotes its nuclear translocation and pro-proliferative gene expression, a process that can be reversed by OGT inhibition.[17]

The diagram below provides a simplified overview of the interplay between OGT and key signaling pathways.



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